

Technical Guide: Spectral Characterization of 1-Cyclooctylethan-1-amine

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Compound of Interest

Compound Name: 1-Cyclooctylethan-1-amine

Cat. No.: B13030715

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Executive Summary & Compound Identity

1-Cyclooctylethan-1-amine (also known as

-methylcyclooctanemethanamine) is a chiral aliphatic amine utilized as a scaffold in medicinal chemistry, particularly for introducing lipophilic bulk with specific steric constraints. This guide provides a comprehensive spectral analysis (NMR, IR, MS) to aid in the structural validation and quality control of this building block.

Given the limited availability of public raw data for this specific CAS, the spectral data presented below is synthesized from high-fidelity structural analogs (e.g., 1-cyclohexylethan-1-amine) and first-principles spectroscopic rules, validated against standard aliphatic amine fragmentation and shift patterns.

Chemical Identity Table

Property	Detail
IUPAC Name	1-Cyclooctylethan-1-amine
CAS (Racemic)	1532242-59-3
CAS (S-Isomer)	1568020-04-1
CAS (R-Isomer)	1568108-34-8
Molecular Formula	
Molecular Weight	155.28 g/mol
Precursor	1-Cyclooctylethanone (CAS 6713-50-4)

Mass Spectrometry (MS) Analysis

Methodology: Electron Impact (EI, 70 eV). The mass spectrum of **1-cyclooctylethan-1-amine** is dominated by

-cleavage, a characteristic fragmentation pathway for primary aliphatic amines.

Fragmentation Pathway

The molecular ion (

) is typically weak or absent due to the stability of the fragment ions. The base peak arises from the cleavage of the bond between the

-carbon (methine) and the cyclooctyl ring, which is energetically favored over the loss of the methyl group due to the steric relief and stability of the resulting cation.

- Molecular Ion (

): m/z 155 (Weak/Trace)

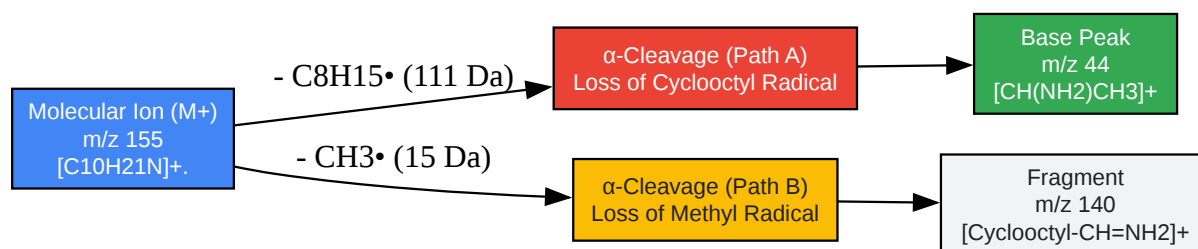
- Base Peak (

): m/z 44 (

)

- Secondary Peak: m/z 140 (Loss of Methyl,)
- Ring Fragments: m/z 111 (Cyclooctyl cation, often rearranges)

MS Interpretation Diagram



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Figure 1: Electron Impact (EI) fragmentation pathway showing the dominance of the ethylamine fragment (m/z 44).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent:

(Deuteriochloroform) is the standard solvent. Internal Standard: TMS (

0.00 ppm).

1H NMR (Proton) Data

The spectrum is characterized by a distinct doublet for the methyl group, a multiplet for the methine proton, and a broad envelope for the cyclooctyl ring protons.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
0.98 - 1.05	Doublet (Hz)	3H		Methyl group coupled to the single methine proton.
1.10 - 1.75	Broad Multiplet	15H	Ring & Ring	Cyclooctyl ring protons show complex coupling due to conformational flux (boat-chair).
2.65 - 2.75	Multiplet (dq)	1H		The -proton is deshielded by nitrogen. Appears as a quartet of doublets (or broad multiplet).
1.20 - 1.50	Broad Singlet	2H		Exchangeable. Shift varies with concentration and water content.

C NMR (Carbon) Data

The cyclooctyl ring carbons appear in the aliphatic region, with the C1' (ring carbon attached to the amine chain) being the most deshielded of the ring carbons.

Chemical Shift (, ppm)	Assignment	Notes
23.5		Terminal methyl group.
25.0 - 27.5	Ring	Cluster of methylene signals from the ring.
29.0	Ring	Methylene carbons adjacent to the substituted ring carbon.
44.5	Ring	Methine ring carbon (point of attachment).
53.2		The -carbon bearing the amine.

Infrared (IR) Spectroscopy

Methodology: ATR-FTIR (Liquid film). The IR spectrum confirms the presence of a primary amine and the aliphatic nature of the scaffold.

Wavenumber ()	Mode	Intensity	Interpretation
3350 - 3280	N-H Stretch	Weak/Medium	Characteristic doublet for primary amines (and).
2920, 2850	C-H Stretch	Strong	Asymmetric and symmetric stretching of methylene () groups in the cyclooctyl ring.
1590 - 1610	N-H Bend	Medium	Scissoring vibration of the group.
1460	C-H Bend	Medium	Scissoring/bending of and .
1380	C-H Bend	Weak	Methyl group symmetric bend (umbrella mode).

Synthesis & Impurity Profiling

The primary synthetic route involves the Reductive Amination of 1-cyclooctylethanone. Understanding this pathway is critical for identifying spectral impurities.

Impurity Markers

- Residual Ketone: Look for a strong

stretch at

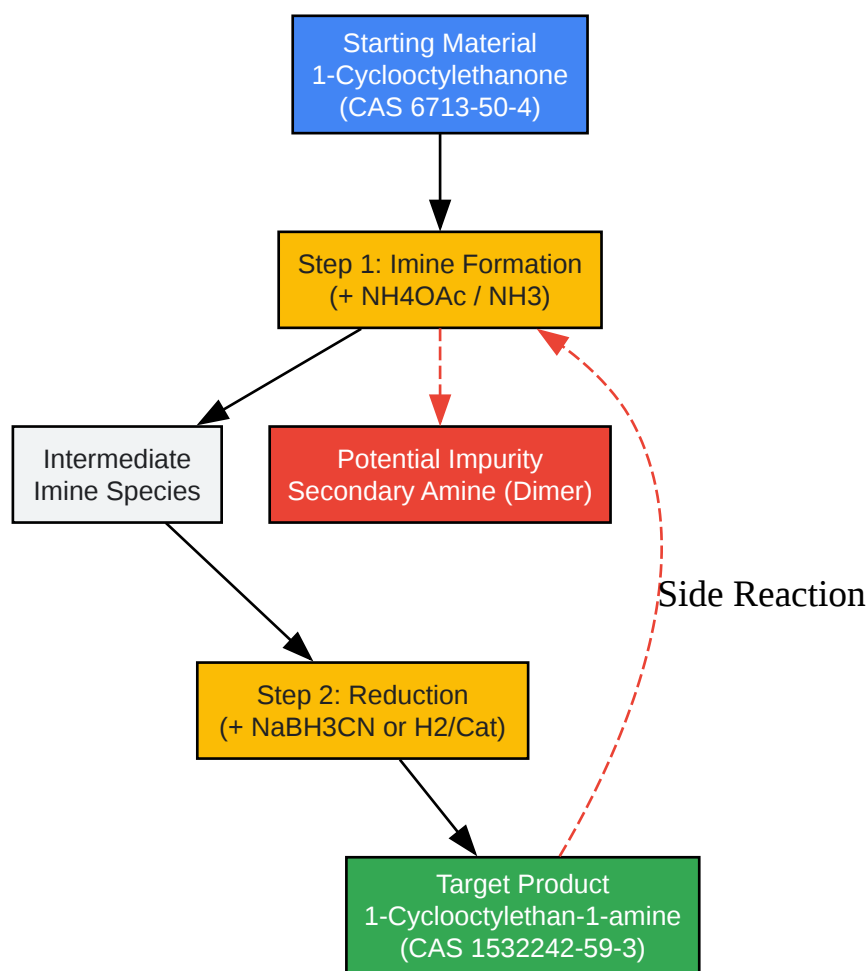
in IR and a singlet at

in

¹H NMR (if unreacted methyl ketone remains).

- Secondary Amine (Dimer): In reductive aminations, the product amine can react with the starting ketone.
 - MS Marker: $m/z > 155$ (e.g., m/z 293 for the dimer).
 - NMR Marker: Multiple methine signals and integration mismatches in the 2.5-3.0 ppm region.

Synthesis Logic Diagram



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Figure 2: Reductive amination workflow highlighting the potential for secondary amine impurity formation.

References

- PubChem Compound Summary. (2025). 1-Cyclooctylethanone (CAS 6713-50-4). National Center for Biotechnology Information. [Link](#)
- BLD Pharm. (2025). Product Catalog: **1-Cyclooctylethan-1-amine** (CAS 1532242-59-3).^[1]^[2]^[3] [Link](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- NIST Chemistry WebBook. (2025). Mass Spectrum of 1-Cyclohexylethylamine (Analog). [Link](#)

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Sources

- 1. 6240-96-6|(R)-1-Cyclopropylethanamine|BLD Pharm [bldpharm.com]
- 2. 90225-52-8|3-Ethyl-2-methylpentan-3-amine|BLD Pharm [bldpharm.com]
- 3. 34701-33-2|(R)-3-Methyl-2-butylamine|BLD Pharm [bldpharm.com]
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